

# Unidentified Substance: NC1153 Disposal Procedures Cannot Be Provided

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NC1153

Cat. No.: B1677924

[Get Quote](#)

Efforts to identify the chemical substance designated as **NC1153** have been unsuccessful, preventing the development of safe and accurate disposal procedures. Without proper identification, providing handling and disposal guidance would be irresponsible and potentially hazardous.

Initial and subsequent searches for "**NC1153**" in chemical databases and safety data sheet repositories did not yield any matching results for a laboratory chemical. The designation "**NC1153**" may be an internal product code, a non-standard nomenclature, or a typographical error.

To ensure the safety of laboratory personnel and compliance with environmental regulations, it is imperative that the identity of a chemical is known before any disposal protocols are established. Different classes of chemicals require vastly different disposal methods, ranging from simple neutralization to specialized hazardous waste incineration.

For researchers, scientists, and drug development professionals seeking disposal information, the following steps are recommended:

- **Verify the Chemical Identity:** Double-check all container labels, purchase orders, and internal documentation for the correct and complete chemical name, CAS number, or any other identifying information.
- **Contact the Manufacturer or Supplier:** The most reliable source for a Safety Data Sheet (SDS) is the entity from which the chemical was procured. The SDS is a comprehensive

document that will contain a dedicated section on disposal considerations.

- Consult Your Institution's Environmental Health and Safety (EHS) Office: Your EHS department is the authority on hazardous waste management and can provide specific guidance tailored to your location's regulations and capabilities.

Once the substance is correctly identified and the relevant Safety Data Sheet is obtained, proper disposal procedures can be determined and implemented.

It is critical to reiterate that without a confirmed identification of "**NC1153**," no procedural guidance, data tables, or workflow diagrams can be created. Attempting to do so would be speculative and could lead to unsafe practices. The principles of laboratory safety demand a cautious and informed approach to chemical waste management.

- To cite this document: BenchChem. [Unidentified Substance: NC1153 Disposal Procedures Cannot Be Provided]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677924#nc1153-proper-disposal-procedures\]](https://www.benchchem.com/product/b1677924#nc1153-proper-disposal-procedures)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)